

Comprehensive Spectroscopic Guide: 7-Methoxy-2-Aminotetralin Hydrochloride

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Compound of Interest

Compound Name:	7-Methoxy-1,2,3,4-tetrahydronaphthalen-2-amine hydrochloride
CAS No.:	3880-78-2
Cat. No.:	B3036635

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Executive Summary & Compound Identity

7-Methoxy-2-aminotetralin (7-MAT) is a bicyclic amine frequently utilized as a rigid analogue of phenethylamine in structure-activity relationship (SAR) studies targeting dopamine (

) and serotonin (

) receptors. Its rigid tetralin scaffold restricts conformational freedom, often enhancing receptor selectivity compared to flexible chain analogues.

The hydrochloride salt is the preferred form for stability and solubility in aqueous media.

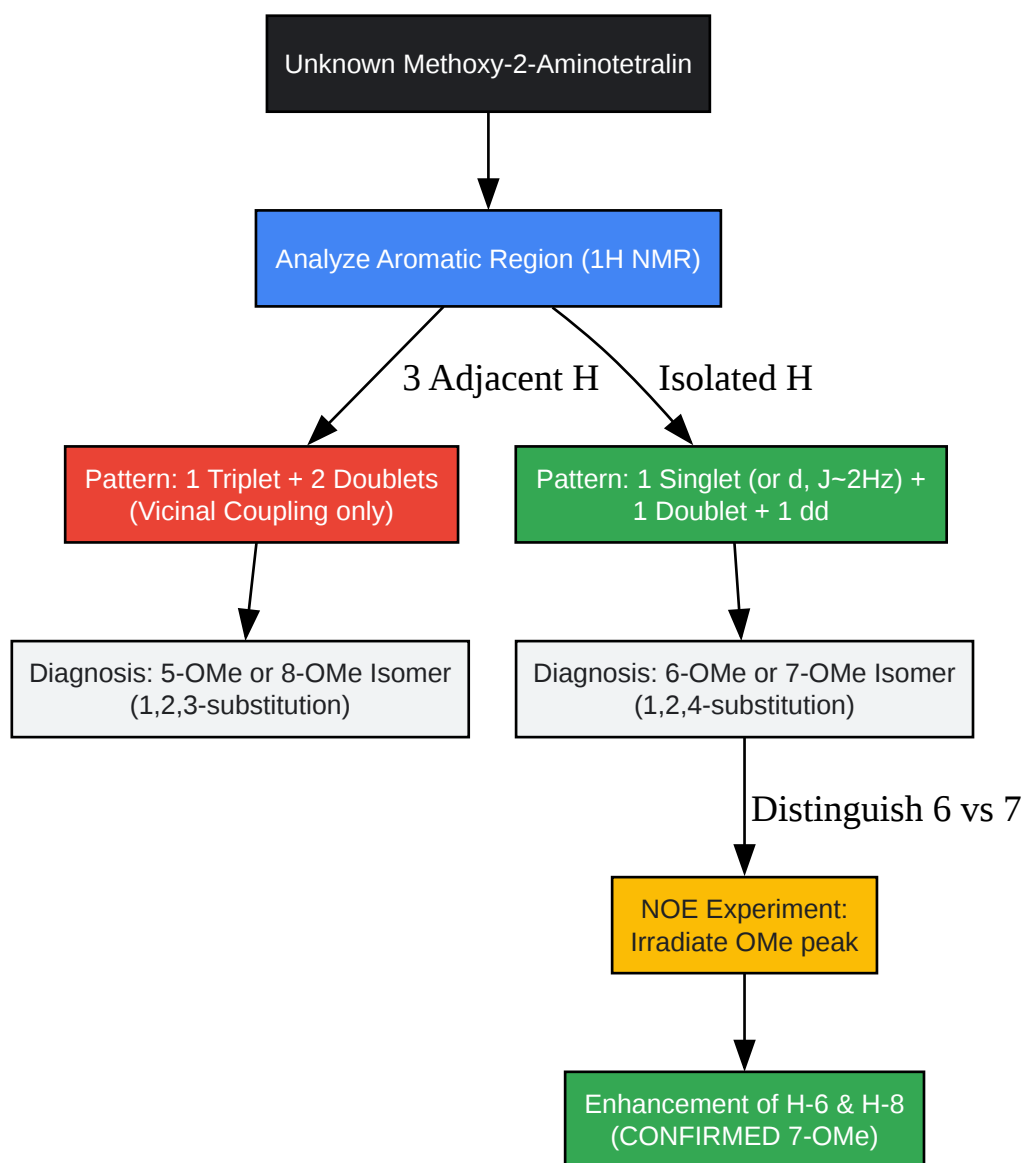
Property	Data
IUPAC Name	7-methoxy-1,2,3,4-tetrahydronaphthalen-2-amine hydrochloride
Common Name	7-Methoxy-2-aminotetralin HCl
CAS Number	13575-74-1 (Free Base); 121216-42-0 (S-isomer)
Molecular Formula	
Molecular Weight	213.70 g/mol (Salt); 177.24 g/mol (Free Base)
Appearance	White to off-white crystalline solid
Solubility	Soluble in Water, DMSO, Methanol; Sparingly soluble in Acetone

Structural Analysis & Isomer Differentiation

A critical challenge in tetralin chemistry is distinguishing regioisomers (5-, 6-, 7-, or 8-methoxy). The 7-methoxy substitution pattern creates a unique spin system in the aromatic region that distinguishes it from the 5- and 8-methoxy isomers.

- 7-Methoxy Isomer (1,2,4-trisubstituted benzene ring):
 - Possesses one isolated aromatic proton (H-8) and two adjacent protons (H-5, H-6).
 - NMR Signature: Aromatic region shows one singlet/meta-doublet (H-8), one ortho-doublet (H-5), and one doublet of doublets (H-6).
- 5- or 8-Methoxy Isomers (1,2,3-trisubstituted benzene ring):
 - Possess three adjacent aromatic protons.^{[1][2]}
 - NMR Signature: Aromatic region shows a triplet (middle proton) and two doublets.

Isomer Differentiation Logic



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Figure 1: Decision tree for distinguishing tetralin regioisomers using NMR coupling patterns.

Spectroscopic Characterization

Nuclear Magnetic Resonance (H & C NMR)

Solvent: DMSO-

(Preferred for salt) or Methanol-

. Internal Standard: TMS (

0.00 ppm) or residual solvent peak.

¹H NMR Data (400 MHz, DMSO-

)

The amine hydrochloride protons (

) typically appear as a broad singlet around 8.0–8.5 ppm in DMSO but exchange rapidly in Methanol-

.

Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
	8.10 - 8.40	br s	-	Ammonium protons (exchangeable).
H-5	6.98 - 7.05	d	8.2	Ortho-coupled to H-6.
H-6	6.70 - 6.75	dd	8.2, 2.6	Ortho to H-5, Meta to H-8.
H-8	6.60 - 6.65	d (or s)	2.6	Meta-coupled to H-6; isolated by OMe and alkyl ring.
OMe	3.68 - 3.72	s	-	Characteristic methoxy singlet.
H-2	3.35 - 3.50	m	-	Methine proton at chiral center (alpha to amine).
H-1	2.95 - 3.10	dd/m	-	Benzylic, diastereotopic methylene.
H-4	2.65 - 2.80	m	-	Benzylic, diastereotopic methylene.
H-3	1.95 - 2.15	m	-	Homobenzylic methylene (bridge).
H-3'	1.65 - 1.80	m	-	Homobenzylic methylene (bridge).

C NMR Data (100 MHz, DMSO-

Carbon Type	Shift (ppm)	Assignment
Aromatic C-O	157.5 - 158.5	C-7 (Ipso to Methoxy)
Aromatic C	135.0 - 136.0	C-8a (Quaternary bridgehead)
Aromatic C	129.5 - 130.5	C-5
Aromatic C	126.0 - 127.0	C-4a (Quaternary bridgehead)
Aromatic C	113.5 - 114.5	C-6
Aromatic C	111.0 - 112.0	C-8
Methoxy	55.0 - 55.5	
Aliphatic C-N	47.5 - 48.5	C-2 (Chiral center)
Benzylic	34.0 - 35.5	C-1
Benzylic	27.5 - 28.5	C-4
Aliphatic	25.5 - 26.5	C-3

Mass Spectrometry (MS)

Method: Electrospray Ionization (ESI) in Positive Mode. Matrix/Solvent: Methanol/Water + 0.1% Formic Acid.

- Molecular Ion (

):

178.12 (Calculated for

).

- Adducts: May observe

at

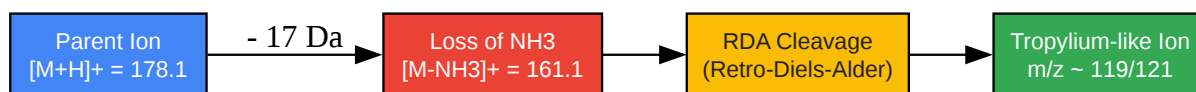
200.1 or

dimer at

355.2.

Fragmentation Pathway (MS/MS)

The fragmentation of aminotetralins follows a predictable pathway involving the loss of ammonia (deamination) and Retro-Diels-Alder (RDA) collapse of the saturated ring.



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Figure 2: Primary fragmentation pathway for 7-methoxy-2-aminotetralin in ESI-MS/MS.

Infrared Spectroscopy (FT-IR)

Sampling: KBr Pellet or ATR (Attenuated Total Reflectance).

Wavenumber ()	Assignment	Notes
2800 - 3200	Stretch (Amine Salt)	Broad, multiple bands characteristic of
2835 - 2850	Stretch (Methoxy)	Often obscured by the broad amine band
1600, 1500	Aromatic Stretch	Sharp bands
1240 - 1260	Stretch	Strong intensity (Asymmetric)
1030 - 1050	Stretch	Symmetric stretch of the group
750 - 850	Aromatic C-H Bending	Pattern indicative of 1,2,4-substitution

Experimental Protocols

Sample Preparation for NMR

To ensure sharp peaks and prevent salt aggregation:

- Weigh 5–10 mg of 7-methoxy-2-aminotetralin HCl.
- Dissolve in 0.6 mL of DMSO-
(preferred) or Methanol-
.
- Note: If using
, add 1 drop of

to free-base in situ, or the salt may not dissolve/shim well. DMSO is superior for the salt form.

Purity Assessment (HPLC-UV)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% TFA (Trifluoroacetic acid).
- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 280 nm (Absorption max of the methoxy-benzene chromophore).
- Retention Time: Expect elution around 4.5–5.5 min depending on flow rate (1.0 mL/min).

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